

# Nucleophilicity of Hydroxylamines and Related Amines

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## Compound Focus: N-hexylhydroxylamine

CAS No.: 90422-09-6

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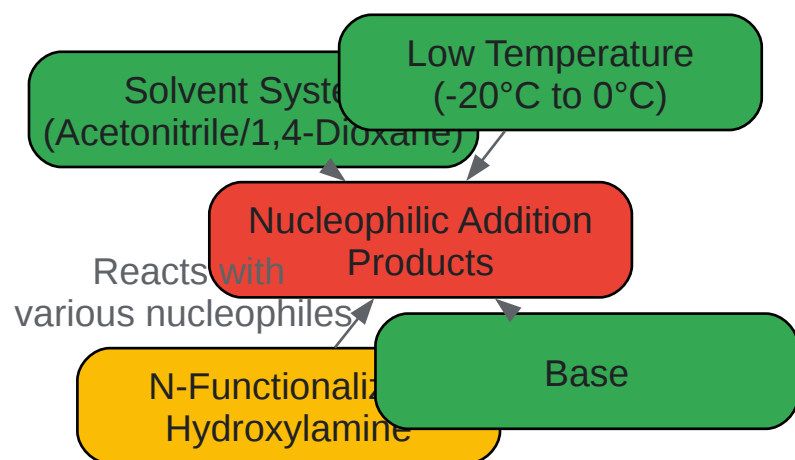
While specific data for the N-hexyl derivative is missing, general principles and data for other hydroxylamines can serve as a useful reference. The table below summarizes key concepts about hydroxylamine nucleophilicity from the available literature.

Concept / Compound	Key Findings on Nucleophilicity	Relevance to N-Hexylhydroxylamine
<b>Alpha-Effect</b> [1]	Hydroxylamines exhibit enhanced nucleophilicity ("alpha-effect") due to an adjacent atom with a lone pair of electrons.	The N-hexyl derivative is expected to share this enhanced reactivity.
<b>General Nucleophilicity</b> [1]	Hydroxylamine and hydrazine are significantly more nucleophilic than basicity predicts; nucleophilicity is more sensitive to steric effects than basicity.	The hexyl chain introduces steric bulk, potentially moderating the high nucleophilicity of the parent compound.
<b>N-Hydroxylamine Derivatives</b> [2]	Derivatives like N-hydroxyphthalimide and acetohydroxamic acid act as nucleophiles in oxidative deamination of sialic acid derivatives.	Confirms the use of N-substituted hydroxylamines as nucleophiles in complex synthetic transformations.

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N-Functionalized Hydroxylamines [3]	Reagents like N-trifluoroethyl hydroxylamine are used as stable precursors for imines in C–O, C–N, and C–S bond-forming reactions.	Demonstrates the practical application of N-alkylhydroxylamines in modern metal-free synthesis.

## Experimental Protocol for Nucleophilicity Assessment

Although a protocol for **N-hexylhydroxylamine** is not available, the following method from a recent study on N-trifluoroethyl hydroxylamine illustrates how nucleophilic addition with an N-functionalized hydroxylamine is conducted. You can adapt this general workflow to investigate your compound of interest [3].



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Detailed Reaction Conditions [3]:

- **Reagent Role:** The N-functionalized hydroxylamine reagent (e.g., N-trifluoroethyl hydroxylamine, 0.2 mmol) acts as a stable precursor for an N-Boc imine, which is generated in situ.
- **Solvent System:** A 3:1 mixture of acetonitrile and 1,4-dioxane is used as the solvent.
- **Base:** An inorganic base, such as potassium phosphate ( $K_3PO_4$ ), is employed to promote the reaction.
- **Reaction Conditions:** The transformation is typically carried out under mild conditions, at temperatures ranging from  $-20^\circ\text{C}$  to  $0^\circ\text{C}$ , and does not require transition-metal catalysts.

- **Nucleophile Scope:** This methodology has been demonstrated to work with a wide range of O-nucleophiles (alcohols, phenols), N-nucleophiles (amines, hydrazines), and S-nucleophiles (thiols).

## Suggestions for Further Research

To obtain the specific data you need, I suggest the following approaches:

- **Consult Specialized Databases:** Search in-depth chemical databases such as **SciFinder-n** or **Reaxys**, which are more suited for finding physicochemical property data on specific chemical compounds.
- **Perform Experimental Measurement:** If literature data is unavailable, consider determining the nucleophilicity experimentally. A common method involves measuring the **second-order rate constant ( $k_2$ )** for the reaction of **N-hexylhydroxylamine** with a standard electrophile (like a reference alkyl halide) and comparing it to the rate constant for a standard nucleophile under identical conditions. This allows for the calculation of a **Mayr nucleophilicity parameter (N)**.
- **Explore Broader Contexts:** You may find helpful mechanistic insights in recent studies discussing a "mechanistic continuum" for nucleophilic substitution reactions, which often involve nitrogen nucleophiles [4].

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## References

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2. Use of Hydroxylamines, Hydroxamic Acids, Oximes and ... [pmc.ncbi.nlm.nih.gov]
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